

# 7-Methyladenosine perchlorate chemical structure and function

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Compound of Interest

Compound Name: 7-Methyladenosine perchlorate

Cat. No.: B15545104

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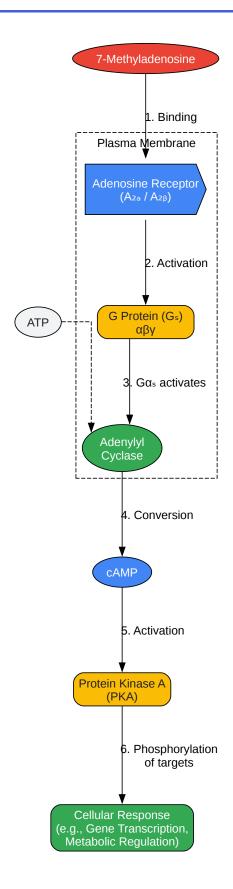
## **Chemical Structure and Properties**

**7-Methyladenosine perchlorate** (CAS 81319-59-7) is the perchlorate salt of 7-Methyladenosine. The methylation at the N7 position of the purine ring introduces a positive charge, which is balanced by the perchlorate (ClO<sub>4</sub><sup>-</sup>) anion. The core molecule, 7-Methyladenosine, is a riboside consisting of the 7-methyladenine base linked to a ribose sugar.

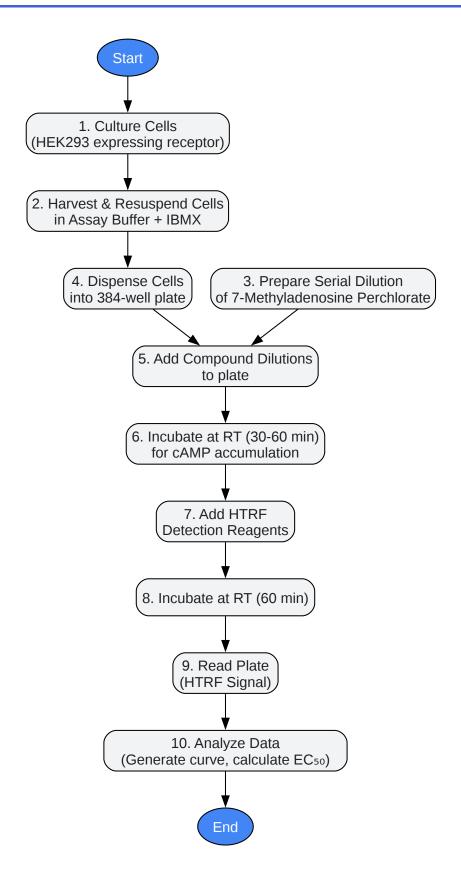
#### **Chemical Properties Summary:**

- Compound Name: 7-Methyladenosine Perchlorate
- Synonym: 6-Amino-7-methyl-9-β-D-ribofuranosyl-7H-purinium Perchlorate
- Molecular Formula: C11H16ClN5O8[1]
- Molecular Weight: 381.73 g/mol [1]
- Core Molecule: 7-Methyladenosine
- Core Molecule Formula: C11H17N5O4[2]
- Core Molecule Molecular Weight: 283.28 g/mol [2]









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### References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 7-Methyladenosine | C11H17N5O4 | CID 66811505 PubChem [pubchem.ncbi.nlm.nih.gov]
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